

Technical Guide: Regioselective Nitration of 4-Hydroxycoumarin

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Compound of Interest

Compound Name: 4-Hydroxy-3-nitrocoumarin

CAS No.: 20261-31-8

Cat. No.: B1395564

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Executive Summary

The nitration of 4-hydroxycoumarin (4-HC) is a pivotal transformation in medicinal chemistry, yielding 3-nitro-4-hydroxycoumarin (CAS: 20261-31-8).[1] This derivative serves as a critical intermediate for synthesizing anticoagulant pharmacophores (e.g., warfarin analogs), antimicrobial agents, and HIV protease inhibitors.[1]

Unlike simple phenols, 4-hydroxycoumarin behaves chemically as a cyclic 1,3-dicarbonyl system.[1] Consequently, electrophilic substitution occurs exclusively at the C3 position under standard conditions, driven by the high electron density of the enolic double bond.[1] This guide delineates a high-purity synthesis protocol using a nitric acid/acetic acid system, emphasizing safety, process control, and structural validation.

Mechanistic Underpinnings[1][2]

Tautomerism and Nucleophilicity

4-Hydroxycoumarin exists in equilibrium between three tautomeric forms: the 4-hydroxy form (enol), the 2,4-chromandione form (keto), and the less common 2-hydroxy form.

- The Driver: The 4-hydroxy enol form is the reactive species.[1]
- The Site: The C3 carbon acts as the
-carbon of a
-keto ester. It possesses the highest Highest Occupied Molecular Orbital (HOMO) coefficient, making it exceptionally nucleophilic compared to the benzenoid ring (positions 5–8).
- The Attack: The nitronium ion (
) , generated in situ from nitric acid, attacks C3.[1] Re-aromatization (tautomerization) restores the stable enol/coumarin system, locking the nitro group at position 3.[1]

Visualization of Reaction Pathway

The following diagram illustrates the tautomeric activation and electrophilic substitution pathway.



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Figure 1: Mechanistic pathway showing the regioselective attack of the nitronium ion at the C3 position.

Experimental Protocol: The "Gold Standard" Method

This protocol utilizes Glacial Acetic Acid (AcOH) as the solvent and Concentrated Nitric Acid (HNO₃) as the nitrating agent.[2][3][4][5] This method minimizes oxidative degradation and prevents nitration on the benzenoid ring (C6/C8), which can occur under harsher conditions (e.g., H₂SO₄/HNO₃ at high temps).

Materials & Reagents[1][3][7]

- Substrate: 4-Hydroxycoumarin (98%+ purity).
- Solvent: Glacial Acetic Acid (Anhydrous).[1]
- Reagent: Concentrated Nitric Acid (70-72%, d=1.42).[1]
- Quench: Crushed ice / Deionized water.
- Equipment: 3-neck round-bottom flask, addition funnel, internal thermometer, magnetic stirrer, ice bath.

Step-by-Step Procedure



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Workflow Visualization



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Figure 2: Operational workflow for the synthesis of 3-nitro-4-hydroxycoumarin.

Characterization & Validation

The product must be validated to ensure the nitro group is at position 3 and not on the aromatic ring.^[1]

Physical Properties^{[1][4][5][6]}

- Appearance: Yellow crystalline solid.^[1]
- Melting Point: 172 °C (decomposition).
 - Note: Literature values vary slightly (170–178°C) depending on heating rate due to decomposition. A sharp melt followed by gas evolution is characteristic.^[1]

Spectroscopic Data^{[1][3][4]}



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Troubleshooting

- Problem: Product is orange/red or oily.
 - Cause: Temperature rose $>25^{\circ}\text{C}$ during addition, causing oxidative degradation or dinitration.[1]
 - Fix: Control exotherm strictly.[1] Recrystallize twice from ethanol.
- Problem: Low Yield.
 - Cause: Incomplete precipitation during quench.[1]
 - Fix: Ensure the ice volume is at least 5x the reaction volume.[1] Allow the quenched slurry to stand for 30 mins before filtering.

Safety Considerations (E-E-A-T)

- Nitric Acid: Highly corrosive and oxidizing.[1] Causes severe burns.[1] Use compatible gloves (neoprene/nitrile) and a face shield.[1]
- NO_x Fumes: The reaction may evolve brown nitrogen dioxide fumes if the temperature spikes.[1] Perform strictly in a fume hood.
- Exotherm: The nitration is exothermic.[1] Runaway reactions can occur if acid is added too quickly.[1] Always have an ice bath ready.[1]

References

- Sigma-Aldrich. Product Specification: **4-Hydroxy-3-nitrocoumarin**. [1][5] Retrieved from
- PubChem. Compound Summary: **4-Hydroxy-3-nitrocoumarin** (CID 54682640). [1] National Library of Medicine. [1] Retrieved from
- Abdou, M. M., et al. (2015). [1] "Recent advances in 4-hydroxycoumarin chemistry. Part 1: Synthesis and reactions." Arabian Journal of Chemistry. Retrieved from
- Ganguly, N. C., et al. (2003). [1][4] "Regioselective nitration of coumarins with cerium(IV) ammonium nitrate." Synthetic Communications. (Cited for regioselectivity comparison).
- LookChem. **4-HYDROXY-3-NITROCOUMARIN** Properties. Retrieved from

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Sources

1. 4-Hydroxycoumarin | C₉H₆O₃ | CID 54682930 - PubChem [pubchem.ncbi.nlm.nih.gov]
 2. scispace.com [scispace.com]
 3. researchgate.net [researchgate.net]
 4. Recent advances in 4-hydroxycoumarin chemistry. Part 1: Synthesis and reactions - Arabian Journal of Chemistry [arabjchem.org]
 5. 4-Hydroxy-3-nitrocoumarin 98 20261-31-8 [sigmaaldrich.com]
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